An In-Depth Technical Guide to 2-Cyclopropylpiperidine: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name:	*2-Cyclopropylpiperidine*
CAS No.:	*383128-00-5*
Cat. No.:	*B1419520*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Cyclopropylpiperidine is a heterocyclic organic compound that has garnered interest in medicinal chemistry and drug discovery due to the unique combination of the piperidine ring and the cyclopropyl moiety. The piperidine scaffold is a ubiquitous structural motif found in numerous pharmaceuticals and natural alkaloids, valued for its pharmacokinetic properties and its ability to interact with various biological targets. The incorporation of a cyclopropyl group at the 2-position introduces conformational rigidity and alters the electronic properties of the piperidine ring, which can lead to enhanced binding affinity, selectivity, and metabolic stability of drug candidates. This guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **2-cyclopropylpiperidine**, offering valuable insights for its application in research and development.

Chemical Structure and Stereochemistry

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The fundamental structure of **2-cyclopropylpiperidine** consists of a saturated six-membered nitrogen-containing ring (piperidine) substituted at the carbon atom adjacent to the nitrogen with a cyclopropyl ring.

Molecular Formula: $C_8H_{15}N$

Molecular Weight: 125.21 g/mol

The presence of a chiral center at the C2 position of the piperidine ring means that **2-cyclopropylpiperidine** can exist as a pair of enantiomers: (R)-**2-cyclopropylpiperidine** and (S)-**2-cyclopropylpiperidine**.

Caption: Enantiomers of **2-Cyclopropylpiperidine**.

The stereochemistry of **2-cyclopropylpiperidine** is a critical determinant of its biological activity. The precise three-dimensional arrangement of the cyclopropyl group relative to the piperidine ring influences how the molecule interacts with chiral biological macromolecules such as enzymes and receptors. Consequently, the stereoselective synthesis of a specific enantiomer is often a primary objective in drug development programs.

Physicochemical Properties

Detailed experimental data for the physicochemical properties of the free base form of **2-cyclopropylpiperidine** are not readily available in published literature. However, some properties of its hydrochloride salt have been documented.

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Property	Value	Source
CAS Number (HCl salt)	1894128-11-0	American Elements
Molecular Formula (HCl salt)	$C_8H_{16}ClN$	American Elements
Molecular Weight (HCl salt)	161.67 g/mol	American Elements
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

For the free base, it is expected to be a liquid at room temperature with a characteristic amine odor, similar to other simple alkyl-substituted piperidines. Its solubility is likely to be limited in water but good in common organic solvents.

Spectroscopic Characterization

While specific experimental spectra for **2-cyclopropylpiperidine** are not widely published, the expected spectroscopic features can be predicted based on its structure and data from analogous compounds.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **2-cyclopropylpiperidine** would be characterized by signals corresponding to the protons on the piperidine ring and the cyclopropyl group.

- Cyclopropyl Protons: The protons on the cyclopropyl ring would appear in the upfield region, typically between 0.0 and 1.0 ppm. These signals would likely be complex due to diastereotopicity and spin-spin coupling.

- Piperidine Ring Protons: The protons on the piperidine ring would resonate in the range of approximately 1.2 to 3.0 ppm. The proton at the C2 position, being adjacent to both the nitrogen atom and the cyclopropyl group, would likely appear as a complex multiplet. The

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protons on the carbons adjacent to the nitrogen (C2 and C6) would be deshielded compared to the other ring protons.

- N-H Proton: The proton on the nitrogen atom would appear as a broad singlet, the chemical shift of which would be dependent on the solvent and concentration.

^{13}C NMR Spectroscopy

The carbon NMR spectrum would show distinct signals for each of the carbon atoms in the molecule.

- Cyclopropyl Carbons: The carbons of the cyclopropyl ring would have characteristic upfield chemical shifts, typically in the range of 5 to 15 ppm.

- Piperidine Ring Carbons: The C2 carbon, being substituted with the cyclopropyl group, would appear at a distinct chemical shift. The C6 carbon, also adjacent to the nitrogen, would be found in a similar region to other 2-substituted piperidines. The remaining piperidine carbons (C3, C4, C5) would resonate at higher field strengths.

Infrared (IR) Spectroscopy

The IR spectrum of **2-cyclopropylpiperidine** would display characteristic absorption bands for the functional groups present.

- N-H Stretch: A moderate to weak absorption band in the region of 3300-3500 cm^{-1} corresponding to the N-H stretching vibration.

- C-H Stretch: Strong absorption bands just below 3000 cm^{-1} for the C-H stretching of the piperidine ring and characteristic C-H stretching bands for the cyclopropyl group slightly above 3000 cm^{-1}.

- N-H Bend: A medium intensity band around 1600 cm^{-1} for the N-H bending vibration.

- C-N Stretch: A medium to weak absorption in the fingerprint region (around 1100-1200 cm^{-1}) for the C-N stretching vibration.

Mass Spectrometry

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In the mass spectrum of **2-cyclopropylpiperidine**, the molecular ion peak (M^+) would be observed at m/z = 125. The fragmentation pattern would likely involve the loss of the cyclopropyl group or fragmentation of the piperidine ring. A prominent fragment would be expected from the alpha-cleavage adjacent to the nitrogen atom, leading to the loss of the cyclopropyl radical and formation of a stable iminium ion.

Synthesis of 2-Cyclopropylpiperidine

While a specific, detailed experimental protocol for the synthesis of **2-cyclopropylpiperidine** is not readily available in the public domain, a plausible and common synthetic strategy would involve the catalytic hydrogenation of 2-cyclopropylpyridine. This method is a well-established procedure for the synthesis of substituted piperidines from their corresponding pyridine precursors.

Experimental Protocol: Catalytic Hydrogenation of 2-Cyclopropylpyridine

This protocol is a representative example based on established methodologies for pyridine reduction.

Materials:

- 2-Cyclopropylpyridine
- Platinum(IV) oxide (Adam's catalyst) or Rhodium on alumina
- Ethanol or acetic acid (solvent)
- Hydrogen gas
- Parr hydrogenation apparatus or similar high-pressure reactor

Procedure:

- Catalyst Preparation: In a suitable high-pressure reaction vessel, add 2-cyclopropylpyridine and the chosen solvent (e.g., ethanol).

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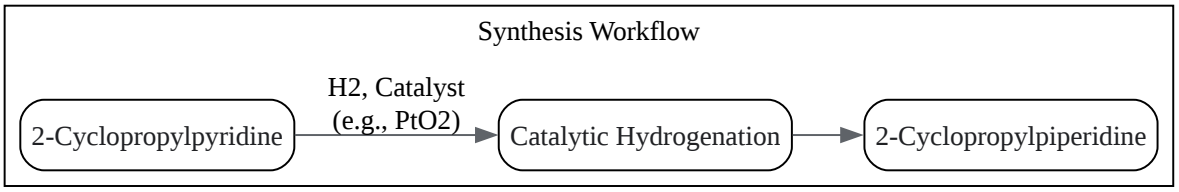
- Catalyst Addition: Carefully add the hydrogenation catalyst (e.g., platinum(IV) oxide) to the solution. The catalyst loading is typically 1-5 mol% relative to the substrate.
- Hydrogenation: Seal the reactor and purge it with an inert gas (e.g., nitrogen or argon) before introducing hydrogen gas. Pressurize the reactor with hydrogen to the desired pressure (typically 50-100 psi).
- Reaction: Stir the reaction mixture vigorously at room temperature or with gentle heating. Monitor the progress of the reaction by observing the uptake of hydrogen. The reaction is typically complete within a few hours.
- Work-up: Once the reaction is complete, carefully vent the hydrogen gas and purge the reactor with an inert gas.
- Catalyst Removal: Filter the reaction mixture through a pad of celite to remove the catalyst.
- Purification: Remove the solvent from the filtrate under reduced pressure. The resulting crude **2-cyclopropylpiperidine** can be purified by distillation under reduced pressure.



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Caption: General workflow for the synthesis of **2-cyclopropylpiperidine**.

Causality behind Experimental Choices:

- Catalyst: Platinum and rhodium are highly effective catalysts for the hydrogenation of aromatic rings. The choice of catalyst can influence the reaction conditions and stereoselectivity.

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- Solvent: Acidic solvents like acetic acid can facilitate the hydrogenation of pyridines by protonating the nitrogen, making the ring more susceptible to reduction. Ethanol is a common, less acidic alternative.

- Pressure: Higher hydrogen pressure increases the rate of reaction.

Applications in Drug Discovery

The **2-cyclopropylpiperidine** motif is an attractive building block for the design of novel therapeutic agents. The cyclopropyl group can act as a bioisostere for other functional groups, potentially improving the pharmacological profile of a lead compound. Its rigid nature can also help in locking in a specific conformation that is favorable for binding to a biological target, thereby increasing potency and selectivity.

Safety and Handling

The hydrochloride salt of **2-cyclopropylpiperidine** is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

2-Cyclopropylpiperidine represents a valuable scaffold for the development of new chemical entities in the pharmaceutical industry. Its unique structural features, combining the established piperidine core with the conformationally constrained cyclopropyl group, offer exciting opportunities for modulating the properties of bioactive molecules. While detailed experimental data for the free base remains sparse in the public literature, this guide provides a foundational understanding of its structure, predicted properties, and a viable synthetic approach, serving as a valuable resource for researchers in the field.

References

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